

N-Hydroxyacetamidine: A Versatile Synthon in Modern Drug Discovery

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Compound of Interest

Compound Name: **N-Hydroxyacetamidine**

Cat. No.: **B3419405**

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Application Notes and Protocols for Medicinal and Process Chemistry

Abstract

N-Hydroxyacetamidine, also known as acetamidoxime, is a deceptively simple molecule that serves as a powerful and versatile building block in medicinal chemistry.[1][2][3] Its unique bifunctional nature, possessing both a nucleophilic amino group and a hydroxyimino moiety, allows for its facile incorporation into a diverse array of heterocyclic scaffolds that are central to modern pharmaceuticals.[4] Furthermore, the amidoxime functional group is a well-established prodrug moiety capable of releasing nitric oxide (NO) under physiological conditions, offering a valuable strategy for developing novel therapeutics for cardiovascular and inflammatory diseases.[5][6] This comprehensive guide provides researchers, scientists, and drug development professionals with an in-depth understanding of **N-hydroxyacetamidine**'s applications, supported by detailed, field-proven protocols and mechanistic insights.

Core Chemical Properties and Significance

N-Hydroxyacetamidine (CAS 22059-22-9) is a white crystalline solid with the molecular formula C₂H₆N₂O.[2][7] Its strategic importance in drug discovery stems from two primary roles:

- A Key Intermediate for Heterocyclic Synthesis: It is a foundational reagent for constructing nitrogen-containing heterocycles, which are privileged structures in pharmacology, present in a majority of FDA-approved small-molecule drugs.[4]

- A Nitric Oxide (NO) Donor Prodrug: The amidoxime group can undergo in-vivo enzymatic oxidation to release nitric oxide, a critical signaling molecule with vasodilatory, anti-inflammatory, and neurotransmitter functions.[4][5][6]

Property	Value	Source
Molecular Formula	C ₂ H ₆ N ₂ O	PubChem[2]
Molecular Weight	74.08 g/mol	PubChem[2]
CAS Number	22059-22-9	ChemicalBook[1]
Appearance	White crystalline solid	ChemicalBook
Primary Hazards	Harmful if swallowed, Causes skin and serious eye irritation	PubChem[2]

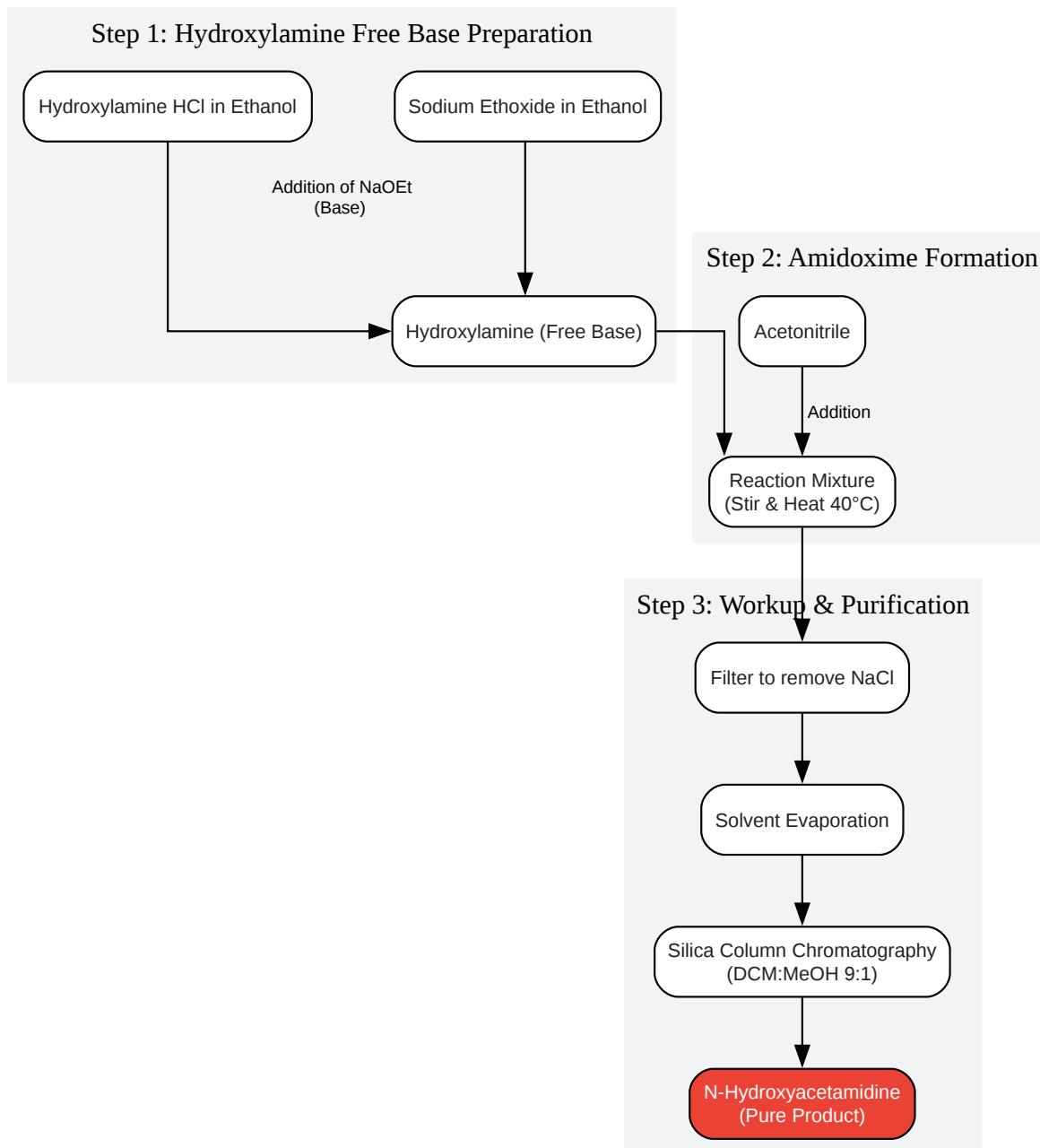
Application I: Synthesis of N-Hydroxyacetamidine

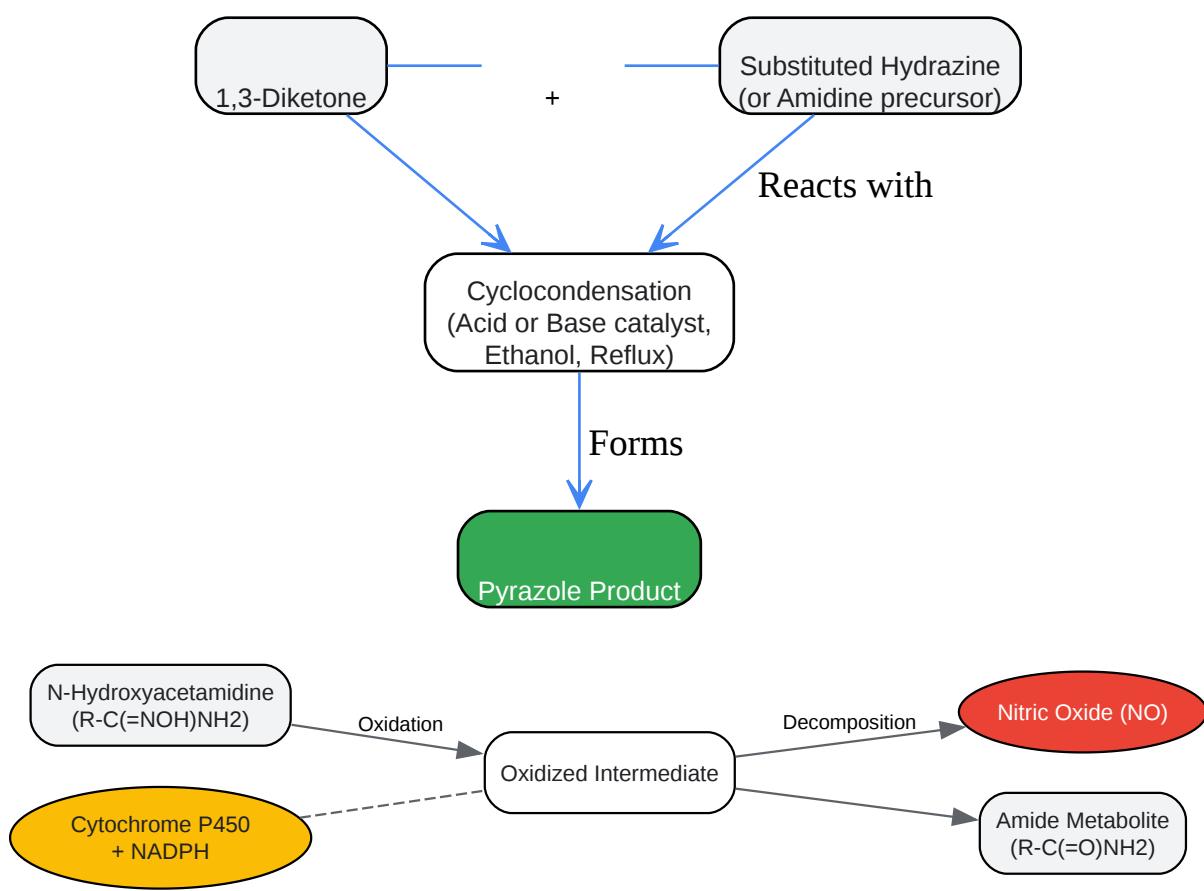
The reliable synthesis of high-purity **N-hydroxyacetamidine** is the critical first step for its subsequent application. The most common and efficient laboratory-scale preparation involves the reaction of hydroxylamine with an acetonitrile source.

Protocol 1: Laboratory-Scale Synthesis of N-Hydroxyacetamidine

This protocol is adapted from established procedures for the synthesis of amidoximes from nitriles.[1][5] The underlying principle is the nucleophilic addition of hydroxylamine to the electrophilic carbon of the nitrile group.

Workflow Diagram: Synthesis of **N-Hydroxyacetamidine**



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